

In-Depth Analysis of (S)-(+)-2-Amino-4-bromobutyric acid hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(+)-2-Amino-4-bromobutyric acid hydrobromide

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This document provides a detailed breakdown of the molecular weight for **(S)-(+)-2-Amino-4-bromobutyric acid hydrobromide**, a compound relevant to researchers and professionals in the fields of neuroscience and medicinal chemistry. It is noted for its structural similarity to the inhibitory neurotransmitter γ -aminobutyric acid (GABA)[1].

Molecular Composition and Weight

The chemical formula for **(S)-(+)-2-Amino-4-bromobutyric acid hydrobromide** is $C_4H_9Br_2NO_2$ [1][2][3]. Its linear formula is $BrCH_2CH_2CH(NH_2)CO_2H \cdot HBr$. The molecular weight of this compound is 262.93 g/mol [1][3][4][5].

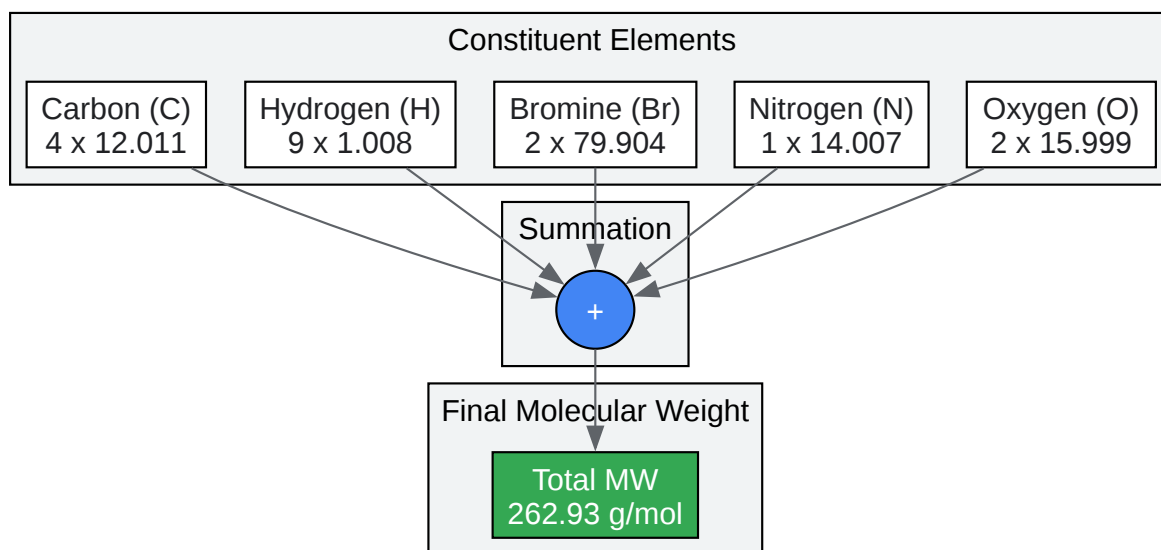
A detailed calculation based on the atomic weights of its constituent elements is presented below.

| Element | Symbol | Atom Count | Atomic Weight (g/mol) | Total Weight (g/mol) |
|----------|--------|------------|-------------------------|------------------------|
| Carbon | C | 4 | 12.011 | 48.044 |
| Hydrogen | H | 9 | 1.008 | 9.072 |
| Bromine | Br | 2 | 79.904 | 159.808 |
| Nitrogen | N | 1 | 14.007 | 14.007 |
| Oxygen | O | 2 | 15.999 | 31.998 |
| Total | 18 | 262.929 | | |

Note: Atomic weights are based on IUPAC standard values. The sum may vary slightly from reported values due to rounding.

Logical Relationship of Molecular Weight Calculation

The final molecular weight is the summation of the mass of each element multiplied by the number of atoms of that element present in the chemical formula. This relationship is visualized in the following diagram.



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Caption: Calculation workflow for the molecular weight of $C_4H_9Br_2NO_2$.

Disclaimer: This document provides the calculated molecular weight based on publicly available chemical data. It does not include experimental protocols or a full technical whitepaper, as the generation of such content is beyond the current capabilities of this service.

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References

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